

Physicochemical Profile of (E)-5-Octadecene: A Technical Guide

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Compound of Interest

Compound Name: (E)-5-Octadecene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **(E)-5-Octadecene**. The information is curated for professionals in research and development, with a focus on clear data presentation, detailed experimental methodologies, and visual representation of relevant biological pathways.

Core Physicochemical Data

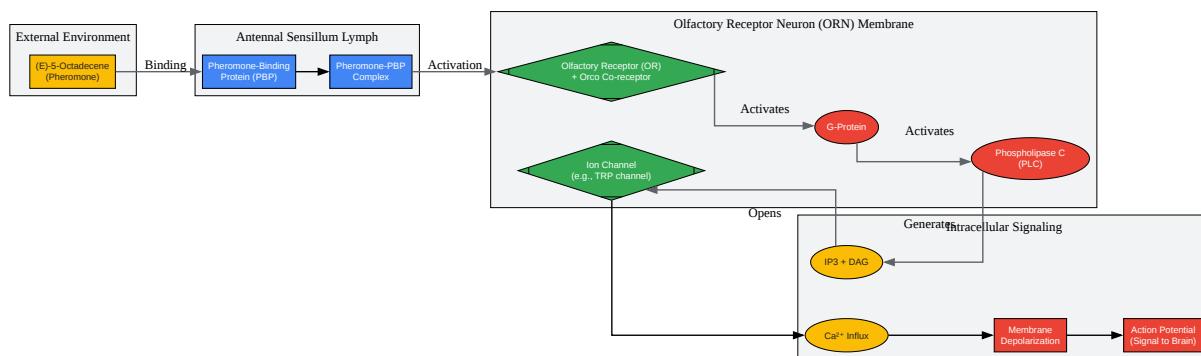
(E)-5-Octadecene is a long-chain alkene with the molecular formula C₁₈H₃₆.^{[1][2][3]} It is recognized for its role as a sex pheromone or a related chemical component in certain insect species, notably the rice stem borer moth (*Chilo suppressalis*).^[4] The following tables summarize its key physicochemical properties.

Identifier	Value	Source
IUPAC Name	(E)-octadec-5-ene	PubChem
Molecular Formula	C ₁₈ H ₃₆	[1][2][3][5]
Molecular Weight	252.48 g/mol	[2][5]
CAS Number	7206-21-5	[2][3][4]

Physical Property	Value	Conditions
Appearance	Typically exists as a solid at room temperature	Standard Temperature and Pressure
Boiling Point	$322.2 \pm 9.0 \text{ } ^\circ\text{C}$	at 760 mmHg (Predicted) [5]
Melting Point	Not explicitly available. However, trans-alkenes generally have higher melting points than their cis-isomers due to more efficient packing in the crystal lattice. [6] [7] For comparison, the related compound 1-octadecene has a melting point of 14-16 °C. [8]	-
Density	$0.8 \pm 0.1 \text{ g/cm}^3$	(Predicted) [4]
Vapor Pressure	$0.0 \pm 0.3 \text{ mmHg}$	at 25°C
Flash Point	$150.4 \pm 9.7 \text{ } ^\circ\text{C}$	-
Refractive Index	1.448	-
Solubility	Insoluble in water; soluble in nonpolar organic solvents. [9]	-
LogP (Octanol-Water Partition Coefficient)	9.8	-

Biological Relevance: Pheromone Signaling

(E)-5-Octadecene plays a crucial role in the chemical communication of the rice stem borer moth, *Chilo suppressalis*, where it acts as a component of the female's sex pheromone blend, influencing male mating behavior. The detection of this pheromone by male moths initiates a complex signaling cascade within their olfactory system. A generalized pathway for moth pheromone reception is depicted below.



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